

# Disperse Blue 60 (CAS No. 12217-80-0): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Disperse Blue 60

Cat. No.: B15554470

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## Abstract

**Disperse Blue 60**, identified by CAS number 12217-80-0, is an anthraquinone-based dye recognized for its brilliant turquoise blue shade.[1] Primarily utilized in the textile industry for dyeing polyester and other synthetic fibers, its chemical properties and potential biological interactions merit a closer examination for broader research and development applications.[2] [3] This technical guide provides a comprehensive overview of **Disperse Blue 60**, consolidating its physicochemical properties, synthesis methodologies, toxicological profile, and environmental considerations. While direct evidence of its involvement in specific biological signaling pathways is not extensively documented in publicly available literature, this paper aims to provide a foundational repository of technical data to support future research, including potential applications in drug development.

## Chemical and Physical Properties

**Disperse Blue 60** is a blue-black powder with a distinct chemical structure that dictates its physical and spectral properties.[4][5] It is characterized by its low water solubility, a common feature of disperse dyes, but demonstrates solubility in organic solvents such as acetone, dimethylformamide, and pyridine.[4][5]

Property	Value	Reference
CAS Number	12217-80-0	[1][4][5][6][7][8]
Molecular Formula	C20H17N3O5	[4][7][8]
Molecular Weight	379.37 g/mol	[6][8][9]
IUPAC Name	4,11-diamino-2-(3-methoxypropyl)naphtho[2,3-f]isoindole-1,3,5,10-tetrone	[6]
Synonyms	C.I. Disperse Blue 60, Disperse Turquoise Blue GL	[7][9]
Appearance	Blue uniform powder/granule	[1][5]
Melting Point	194 °C	[10]
Boiling Point	677.5±55.0 °C (Predicted)	[4]
Flash Point	363.5°C	[4][7]
Density	1.495±0.06 g/cm3 (Predicted)	[4]
Water Solubility	2.5 µg/L at 20 °C	[4][10]
Vapor Pressure	3.26E-18 mmHg at 25°C	[7]
Maximum Absorption Wavelength (λmax)	670 nm	[11]

## Synthesis Methodology

The synthesis of **Disperse Blue 60** is a multi-step process commencing with 1,4-diaminoanthraquinone. The general pathway involves sulfonation, cyanidation, hydrolysis, and a final condensation step.

## Experimental Protocol: Synthesis of Disperse Blue 60

The following protocol is a generalized representation based on available literature.[6][8][12][13][14]

### Step 1: Synthesis of 1,4-diamino-2,3-dicyanoanthraquinone

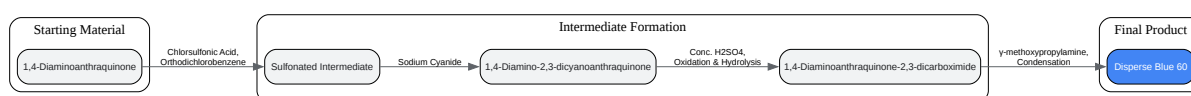
- Sulfonation: 1,4-diaminoanthraquinone is sulfonated using chlorosulfonic acid in an orthodichlorobenzene medium at a temperature of 80-100°C.
- Cyanation: The sulfonated intermediate is then reacted in a sodium cyanide solution to introduce the cyano groups.

### Step 2: Formation of 1,4-diaminoanthraquinone-2,3-dicarboximide

- Oxidation and Hydrolysis: The 1,4-diamino-2,3-dicyanoanthraquinone undergoes oxidation and hydrolysis in concentrated sulfuric acid at temperatures between 60°C and 90°C. This step leads to the formation of the dicarboximide intermediate.

### Step 3: Condensation to form **Disperse Blue 60**

- Condensation: The 1,4-diaminoanthraquinone-2,3-dicarboximide intermediate is condensed with γ-methoxypropylamine.<sup>[6]</sup> This reaction is typically carried out in a solvent such as water or ethanol.<sup>[11][13]</sup>
- Purification: The final product is obtained through filtration, washing, and drying.



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**Caption:** Synthesis workflow for **Disperse Blue 60**.

## Toxicological and Ecotoxicological Profile

The safety profile of **Disperse Blue 60** has been evaluated, primarily in the context of its industrial application as a textile dye.

## Human Health Hazards

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Disperse Blue 60** is classified as harmful if swallowed.[15][16] It is also considered an irritant.[16]

Hazard Statement	Code	Classification
Harmful if swallowed	H302	Acute toxicity, oral
Very toxic to aquatic life	H400	Hazardous to the aquatic environment, acute hazard
Very toxic to aquatic life with long lasting effects	H410	Hazardous to the aquatic environment, long-term hazard

Data aggregated from multiple ECHA C&L Inventory notifications.[16]

## Ecotoxicity

**Disperse Blue 60** exhibits toxicity to aquatic organisms. Its low water solubility suggests a potential for adsorption to sediments and bioconcentration.[6]

Organism	Endpoint	Value	Exposure Time	Reference
Danio rerio (Zebra fish)	LC50	> 1000 ppm	96 h	[10]
Daphnia magna (Water flea)	EC50	> 22 mg/L	48 h	[10]
Desmodesmus subspicatus (Green algae)	EC50	2 mg/L	96 h	[6][10]
Activated sludge	IC50	> 320 mg/L	3 h	[10]

## Environmental Fate and Degradation

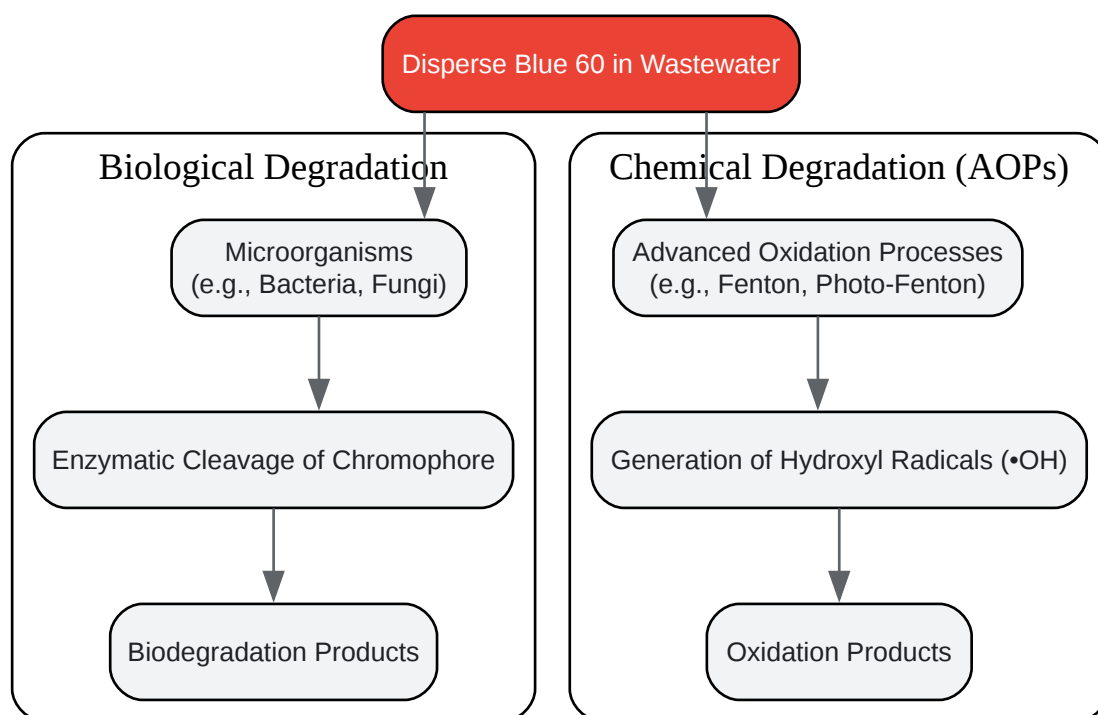
The release of **Disperse Blue 60** into the environment, mainly through textile industry wastewater, is a significant concern due to its potential for water contamination.<sup>[6]</sup> Research into its degradation has explored both biological and chemical methods.

## Biodegradation

Biological treatment using microorganisms has shown promise for the decolorization and degradation of disperse dyes. While specific studies on the complete biodegradation pathway of **Disperse Blue 60** are limited, research on similar anthraquinone and azo dyes provides insights. For instance, studies on Disperse Blue 79 have shown that bacteria such as *Bacillus fusiformis* can achieve degradation through the enzymatic cleavage of the dye's chromophoric group.<sup>[6][17]</sup>

## Advanced Oxidation Processes (AOPs)

Chemical oxidation methods like Fenton and photo-Fenton processes have demonstrated effectiveness in degrading disperse dyes. These processes generate highly reactive hydroxyl radicals ( $\bullet\text{OH}$ ) that can break down the complex dye molecule. For a similar dye, Disperse Blue 79, a Fenton process resulted in 85% color removal and 75% Chemical Oxygen Demand (COD) removal under optimized conditions.<sup>[6]</sup>



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**Caption:** General degradation pathways for **Disperse Blue 60**.

## Applications and Relevance to Drug Development

### Industrial Applications

The primary application of **Disperse Blue 60** is in the dyeing and printing of polyester and its blended fabrics.[3][5] It is valued for its brilliant turquoise shade, good light fastness, and sublimation fastness, making it suitable for sportswear and automotive textiles.[1] It is also used in plastic coloration and transfer printing inks.[1]

### Considerations for Drug Development

While **Disperse Blue 60** is not currently used in pharmaceuticals, its anthraquinone core structure is of interest in drug discovery. Anthraquinone derivatives are known to exhibit a range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties. The chemical scaffold of **Disperse Blue 60** could serve as a starting point for the design and synthesis of novel therapeutic agents. However, its toxicological profile, particularly its classification as harmful if swallowed and its ecotoxicity, would need to be carefully considered and addressed through structural modifications in any drug development program. Further research is required to elucidate any specific interactions with biological targets and signaling pathways.

## Conclusion

**Disperse Blue 60** is a well-characterized anthraquinone dye with significant industrial applications. This guide has summarized its key technical data, including its physicochemical properties, synthesis, and toxicological profile. While its biological activity and potential as a pharmaceutical lead are yet to be explored in depth, the information presented here provides a solid foundation for researchers and scientists who may wish to investigate this compound and its derivatives for novel applications beyond the textile industry. The provided experimental outlines and workflow diagrams offer a starting point for such endeavors. Further investigation into its mechanism of action and potential biological targets is warranted to fully assess its prospects in drug development.

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